

Diisooctyl Maleate: A Comparative Guide to a Non-Phthalate Plasticizer Alternative

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Compound of Interest

Compound Name: *Diisooctyl maleate*

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The increasing regulatory scrutiny of traditional phthalate plasticizers has spurred significant research into safer, high-performance alternatives. Among these, **Diisooctyl maleate** (DIOM) has emerged as a notable non-phthalate option. This guide provides an objective comparison of DIOM's performance with other common non-phthalate plasticizers, supported by available experimental data and detailed methodologies.

Executive Summary

Diisooctyl maleate (DIOM) is a non-phthalate plasticizer that offers a balance of plasticizing efficiency and improved toxicological profile compared to traditional phthalates. This guide compares the performance of DIOM with other widely used non-phthalate alternatives, including Dioctyl Terephthalate (DOTP), 1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH), and Acetyl Tributyl Citrate (ATBC). The comparison focuses on key performance indicators such as mechanical properties, thermal stability, and migration resistance. While direct, comprehensive comparative studies including DIOM are limited, this guide synthesizes available data to provide a valuable resource for material selection and formulation development.

Data Presentation: Performance and Properties

The following tables summarize the key performance characteristics of DIOM and its alternatives. It is important to note that some of the data for DIOM is extrapolated from studies

on similar maleate plasticizers and should be considered indicative.

Table 1: Mechanical Properties of Plasticized PVC (at 40 phr concentration)

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
DIOM (estimated)	20 - 25	300 - 350	80 - 85
DOTP	22 - 28	320 - 380	82 - 88
DINCH	21 - 26	330 - 390	81 - 87
ATBC	18 - 23	350 - 420	78 - 84

Note: "phr" stands for parts per hundred of resin, a common unit for plasticizer concentration.

Table 2: Thermal Stability of Plasticized PVC

Plasticizer	Onset of Degradation (Tonset) (°C)	Temperature at 5% Weight Loss (T5%) (°C)
DIOM (estimated)	~240 - 260	~270 - 290
DOTP	~260 - 280	~290 - 310
DINCH	~255 - 275	~285 - 305
ATBC	~230 - 250	~260 - 280

Table 3: Migration Resistance of Plasticizers from PVC

Plasticizer	Migration Rate in Hexane (µg/cm²/h)	Migration Rate in Ethanol (µg/cm²/h)
DIOM (estimated)	Moderate to High	Moderate
DOTP	Low	Low
DINCH	Very Low	Very Low
ATBC	Low to Moderate	Moderate to High

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to facilitate reproducibility and further research.

Mechanical Properties Testing

Standard: ASTM D638 - Standard Test Method for Tensile Properties of Plastics^{[1][2][3]}

Methodology:

- Specimen Preparation: Dumbbell-shaped specimens are prepared from plasticized PVC sheets by die-cutting or injection molding.
- Conditioning: Specimens are conditioned at 23 ± 2 °C and $50 \pm 5\%$ relative humidity for at least 40 hours prior to testing.
- Testing: A universal testing machine (UTM) is used to apply a tensile load to the specimen at a constant crosshead speed (e.g., 500 mm/min for flexible PVC).
- Data Acquisition: The load and elongation are recorded until the specimen fractures.
- Calculations:
 - Tensile Strength (MPa): Maximum load sustained by the specimen divided by the original cross-sectional area.

- Elongation at Break (%): The percentage increase in length of the specimen at the point of fracture.

Hardness Testing (Shore A Durometer)

Standard: ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness

Methodology:

- Specimen Preparation: A flat, smooth, and uniform surface of the plasticized PVC material with a minimum thickness of 6 mm is required.
- Testing: A Shore A durometer is pressed firmly against the specimen surface, and the hardness value is read from the scale after a specified time (typically 1-2 seconds).
- Reporting: The average of at least five readings from different locations on the specimen is reported.

Thermal Stability Analysis

Standard: ASTM E1131 - Standard Test Method for Compositional Analysis by Thermogravimetry^[2]

Methodology:

- Sample Preparation: A small, representative sample of the plasticized PVC (typically 5-10 mg) is placed in a thermogravimetric analyzer (TGA) pan.
- Heating Program: The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (typically nitrogen) to prevent oxidation.
- Data Acquisition: The weight of the sample is continuously monitored as a function of temperature.
- Analysis: The onset of degradation temperature (Tonset) and the temperature at which 5% weight loss (T5%) occurs are determined from the TGA curve. These values are indicative of the material's thermal stability.^[4]

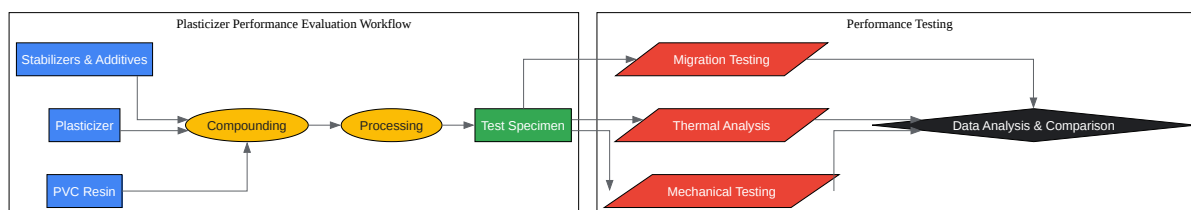
Migration Resistance Testing

Standard: ASTM D1239 - Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals (Modified)[5]

Methodology:

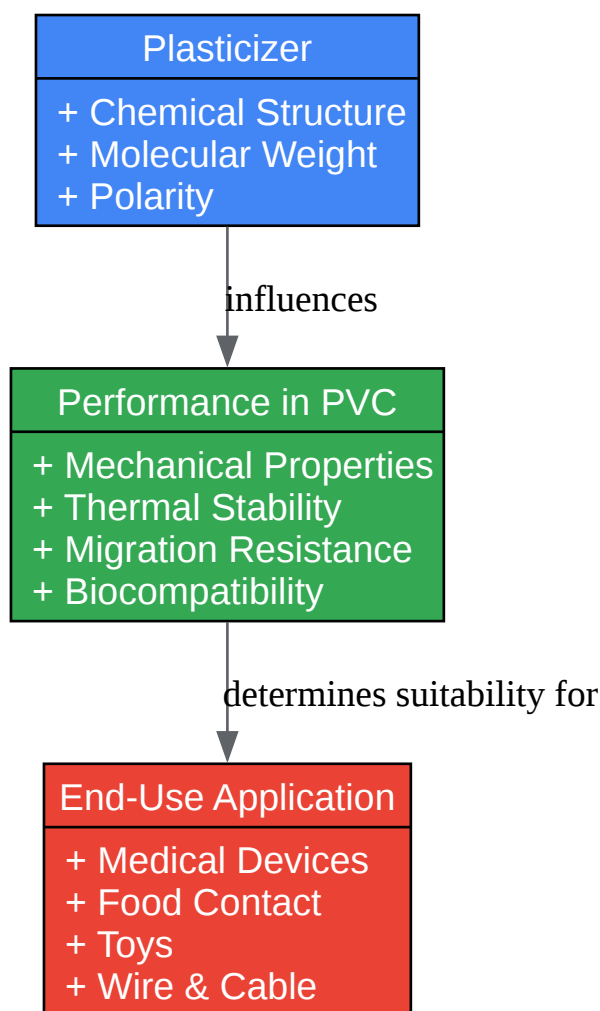
- Specimen Preparation: Circular or rectangular specimens of a defined surface area are cut from the plasticized PVC sheet.
- Initial Weighing: The specimens are accurately weighed.
- Immersion: The specimens are immersed in a specific extraction solvent (e.g., n-hexane, ethanol, or a food simulant) in a sealed container.
- Incubation: The container is placed in a controlled temperature environment (e.g., 40 °C) for a specified duration (e.g., 24 hours).
- Final Weighing: The specimens are removed from the solvent, carefully dried, and reweighed.
- Calculation: The weight loss of the specimen is calculated and expressed as the amount of plasticizer migrated per unit surface area per unit time (e.g., $\mu\text{g}/\text{cm}^2/\text{h}$).[1]

Mandatory Visualizations



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Caption: Workflow for Evaluating Plasticizer Performance in PVC.



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Caption: Relationship between Plasticizer Properties and Application.

Discussion of Performance

Mechanical Properties: DIOM is expected to provide good plasticizing efficiency, resulting in a significant increase in the flexibility and elongation of PVC.[6] The tensile strength will be lower than that of rigid PVC but comparable to other non-phthalate alternatives. The slightly longer alkyl chains in DIOM compared to some other maleates may result in a minor reduction in plasticizing efficiency.

Thermal Stability: Maleate plasticizers, in general, may exhibit slightly lower thermal stability compared to terephthalates like DOTP.[2] This is an important consideration for applications

involving high-temperature processing or end-use conditions. However, the thermal stability of DIOM-plasticized PVC is still expected to be adequate for many applications.

Migration Resistance: The migration of a plasticizer is influenced by its molecular weight, polarity, and the surrounding environment.[7] While specific migration data for DIOM is limited, maleates with shorter alkyl chains have shown moderate to high migration rates.[2] DOTP and DINCH are known for their low migration profiles, making them suitable for sensitive applications like medical devices and food contact materials.[8]

Toxicity and Biocompatibility: Concerns have been raised about the potential toxicity of some maleate and fumarate derivatives.[9] Therefore, a thorough toxicological and biocompatibility assessment of DIOM is crucial for its use in sensitive applications. In contrast, plasticizers like DINCH and certain citrates have a more established safety profile for such uses.

Conclusion

Diisooctyl maleate presents a viable non-phthalate alternative to traditional plasticizers, offering good plasticizing efficiency. However, for applications with stringent requirements for thermal stability and low migration, alternatives like DOTP and DINCH may offer superior performance. The potential toxicity of maleates also warrants careful consideration, and further research is needed to fully establish the safety profile of DIOM for sensitive applications. This guide provides a foundational comparison to aid in the selection of the most appropriate non-phthalate plasticizer for a given application, emphasizing the importance of empirical testing to validate performance in specific formulations.

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